

# chemical and physical properties of 3-methylenecyclobutanecarboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** 3-Methylenecyclobutanecarboxylic acid

**Cat. No.:** B093131

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An In-Depth Technical Guide to **3-Methylenecyclobutanecarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **3-methylenecyclobutanecarboxylic acid** (CAS: 15760-36-8), a unique bifunctional molecule incorporating a strained cyclobutane ring, an exocyclic methylene group, and a carboxylic acid moiety.<sup>[1]</sup> This combination of features makes it an intriguing building block for organic synthesis and a candidate for investigation in medicinal chemistry and materials science. This document details its chemical and physical properties, provides an analysis of its spectral characteristics, explores its synthesis and reactivity, and outlines key experimental protocols for its characterization and transformation. The insights are grounded in established chemical principles and supported by available data to serve as a foundational resource for professionals in drug development and chemical research.

## Introduction: A Unique Scaffold for Innovation

The landscape of modern drug discovery and materials science is perpetually in search of novel molecular scaffolds that offer unique three-dimensional structures and tailored reactivity. **3-Methylenecyclobutanecarboxylic acid** emerges as a compound of significant interest due to its rigid, strained four-membered ring system, which can serve as a bioisosteric replacement

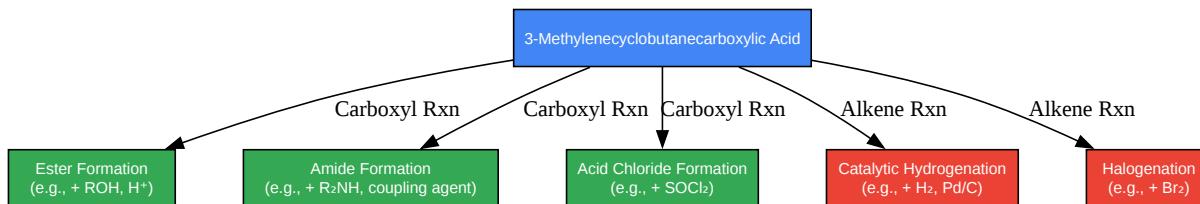
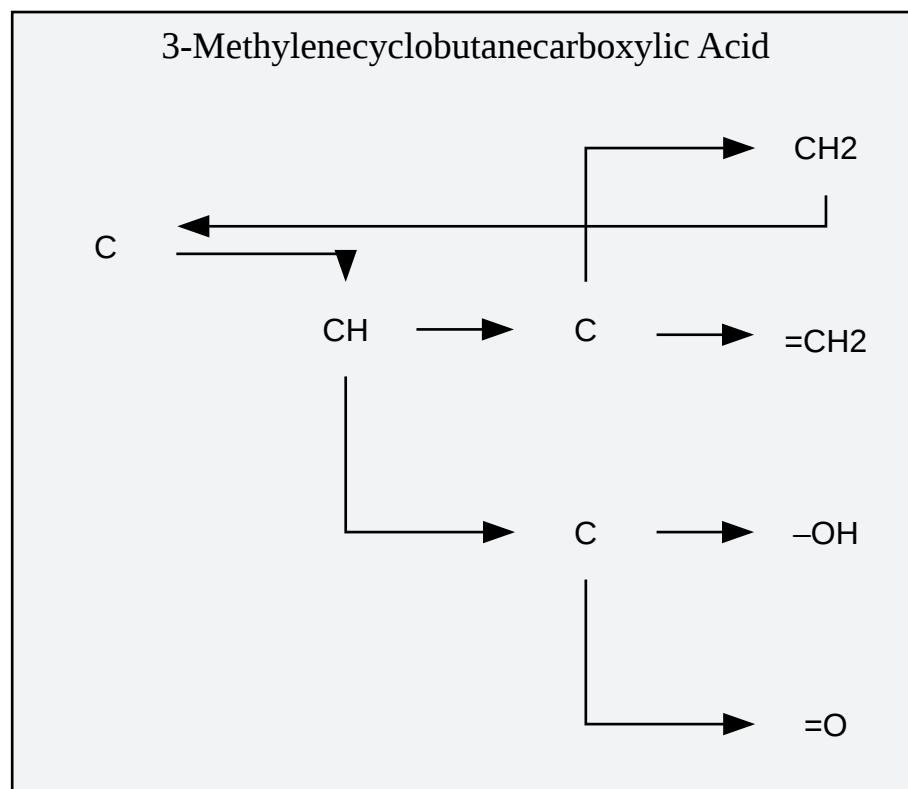
for more common functionalities, and its versatile functional groups. The carboxylic acid group is a well-established pharmacophore present in numerous approved drugs, while the exocyclic double bond provides a reactive handle for a wide array of chemical transformations.<sup>[2]</sup> Its derivatives, such as the corresponding methyl ester, are recognized for their role as pharmaceutical intermediates, highlighting the potential of this scaffold in the synthesis of more complex and biologically active molecules.<sup>[3]</sup>

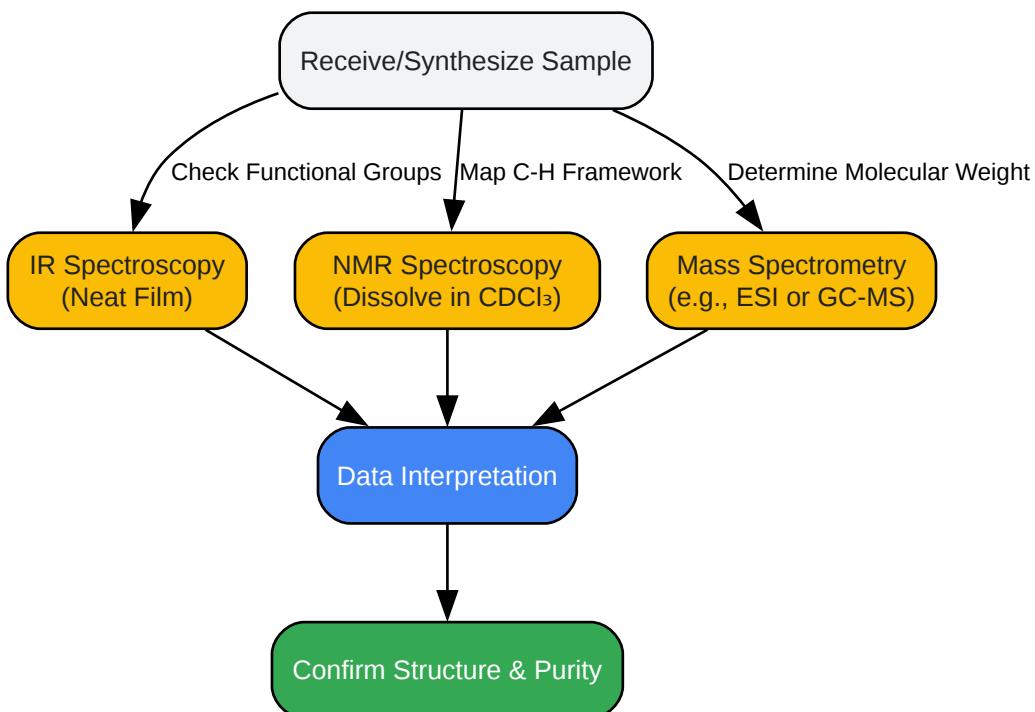
This guide synthesizes the available technical data to provide a holistic understanding of this compound, enabling researchers to evaluate its potential and effectively integrate it into their research and development workflows.

## Chemical Identity and Structure

A precise understanding of a molecule's identity is the bedrock of all subsequent scientific investigation. The fundamental identifiers and structural representation of **3-methylenecyclobutanecarboxylic acid** are summarized below.

- IUPAC Name: 3-methylidenecyclobutane-1-carboxylic acid<sup>[1][4]</sup>
- CAS Number: 15760-36-8<sup>[1][4]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>8</sub>O<sub>2</sub><sup>[1][4]</sup>
- Molecular Weight: 112.13 g/mol <sup>[1][4]</sup>
- Canonical SMILES: C=C1CC(C1)C(=O)O<sup>[1]</sup>
- InChI Key: NNKLIBKMD0Y-UHFFFAOYSA-N<sup>[1]</sup>
- Synonyms: 3-Methylenecyclobutane-1-carboxylic acid, USAF A-16047, BRN 2637143<sup>[1][4]</sup>





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- To cite this document: BenchChem. [chemical and physical properties of 3-methylenecyclobutanecarboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093131#chemical-and-physical-properties-of-3-methylenecyclobutanecarboxylic-acid]

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